

Safety and handling precautions for 3-Fluoro-5-(trifluoromethyl)benzylamine

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Compound of Interest

Compound Name: 3-Fluoro-5-(trifluoromethyl)benzylamine

Cat. No.: B121493

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An In-depth Technical Guide to the Safe Handling of 3-Fluoro-5-(trifluoromethyl)benzylamine

This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals on the safe handling, storage, and emergency management of **3-Fluoro-5-(trifluoromethyl)benzylamine** (CAS No. 150517-77-4). As a fluorinated aryl building block, this compound is integral to various synthetic pathways in pharmaceutical and materials science research.^{[1][2]} The presence of both fluorine and trifluoromethyl groups significantly influences its reactivity and biological properties, necessitating stringent safety protocols.^{[3][4]} This document provides a framework grounded in established safety principles to mitigate risks and ensure a secure laboratory environment.

Hazard Identification and Analysis

A thorough understanding of the inherent hazards of **3-Fluoro-5-(trifluoromethyl)benzylamine** is the foundation of its safe use. The compound is classified as a combustible liquid that causes severe skin burns, serious eye damage, and may cause respiratory irritation.^[5]

Table 1: GHS Classification for **3-Fluoro-5-(trifluoromethyl)benzylamine**

Hazard Class	Hazard Category	Hazard Statement	Pictogram
Flammable Liquids	Category 4	H227 - Combustible liquid	None
Skin Corrosion/Irritation	Category 1A	H314 - Causes severe skin burns and eye damage	GHS05 (Corrosion)
Serious Eye Damage/Irritation	Category 1	H318 - Causes serious eye damage	GHS05 (Corrosion)
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335 - May cause respiratory irritation	GHS07 (Exclamation Mark)

Source: SynQuest Laboratories Safety Data Sheet[5]

Detailed Risk Assessment

- **Corrosivity:** As a primary amine, this compound is corrosive. Direct contact with skin or eyes can lead to severe chemical burns and irreversible tissue damage.[5][6] The fluorinated nature of the molecule may also influence its reactivity and ability to penetrate tissues.
- **Respiratory Irritation:** Vapors and mists are irritating to the mucous membranes and upper respiratory tract.[5] Inhalation can lead to symptoms such as coughing, shortness of breath, and inflammation. All handling of the liquid should be performed within a certified chemical fume hood to prevent vapor inhalation.
- **Combustibility:** The compound is a combustible liquid with a flash point, meaning it can ignite when exposed to an ignition source at or above this temperature.[5] While not highly flammable, sources of heat, sparks, and open flames must be rigorously controlled in the handling and storage areas.[7]
- **Reactivity and Incompatibility:** **3-Fluoro-5-(trifluoromethyl)benzylamine** is incompatible with strong acids and oxidizing agents.[5] Contact with these substances can lead to vigorous or violent reactions, producing heat and potentially hazardous byproducts.

Physical and Chemical Properties

A summary of the key physical and chemical properties is provided below for quick reference in experimental design and safety planning.

Table 2: Physical and Chemical Properties

Property	Value	Reference(s)
CAS Number	150517-77-4	[5] [8]
Molecular Formula	C ₈ H ₇ F ₄ N	[5] [8]
Molecular Weight	193.14 g/mol	[8]
Appearance	Liquid	[1] [8]
Density	1.319 g/mL at 25 °C	[1] [8]
Boiling Point	172.3 ± 35.0 °C (Predicted)	[8]
Refractive Index	1.451 (at 20 °C)	[1] [5]

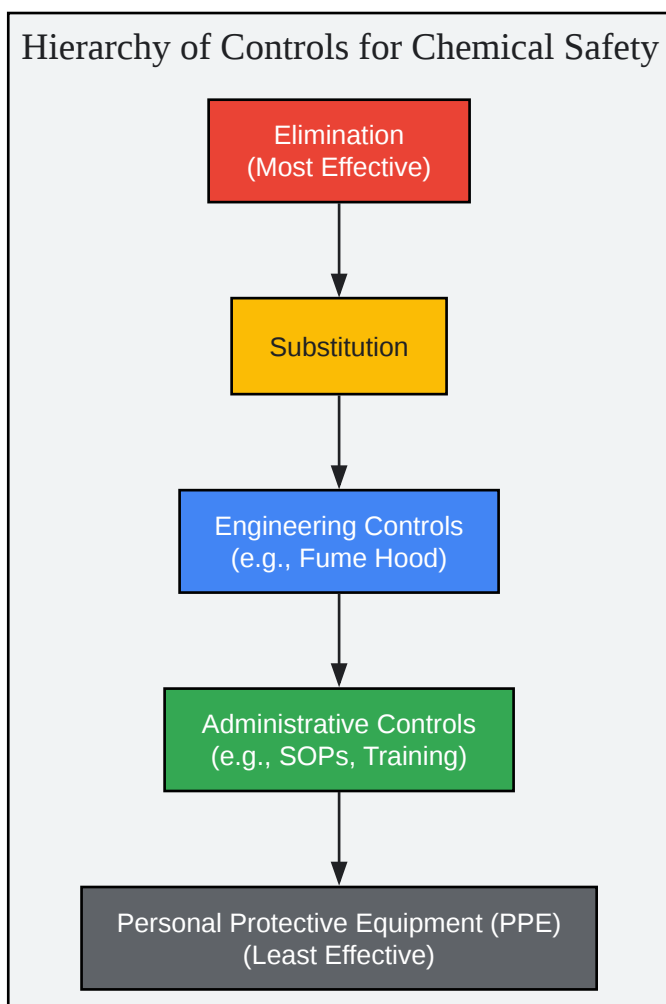
| Solubility | Insoluble in water [\[1\]](#)[\[8\]](#) |

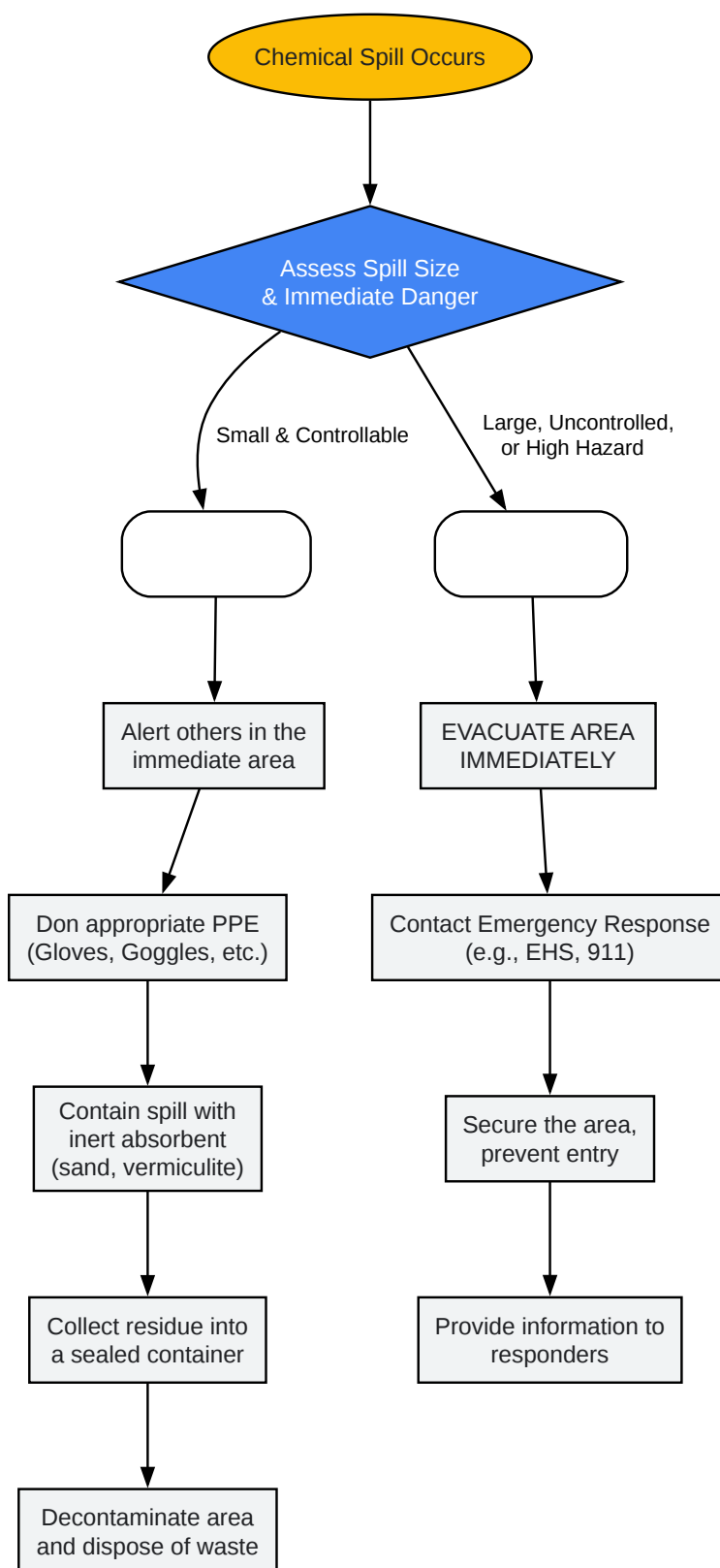
Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to exposure prevention is critical, beginning with robust engineering controls as the primary barrier, supplemented by appropriate PPE.

Hierarchy of Controls

The most effective safety strategies prioritize engineering and administrative controls to minimize reliance on PPE. This hierarchy serves as a guiding principle for designing safe experimental workflows.





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Caption: Emergency response workflow for chemical spills.

- Minor Spill (Controllable by trained lab personnel):
 - Alert personnel in the immediate area. 2. Wearing the full PPE outlined in Table 3, contain the spill using an inert absorbent material such as vermiculite, dry sand, or a commercial spill kit. Do not use combustible materials like paper towels to absorb large quantities.
 - Carefully collect the absorbed material into a clearly labeled, sealed container for hazardous waste disposal. [9] 4. Clean the spill area with a suitable decontaminating solution (e.g., soap and water), and collect the cleaning materials for hazardous waste disposal. [10] 5. Report the incident to the laboratory supervisor. [9]
- Major Spill (Large volume, rapid vapor release, or beyond the comfort level of staff):
 - Immediately evacuate the area, alerting others as you leave. [11] 2. If the substance is exposed to an ignition source or there is a fire, activate the nearest fire alarm.
 - Close the laboratory doors to confine the vapors. [12] 4. From a safe location, contact your institution's emergency response team (e.g., Environmental Health & Safety) or local emergency services (911). [13] 5. Provide the responders with the chemical name, quantity spilled, location, and a copy of the Safety Data Sheet (SDS). [10]

First Aid Measures

Immediate and appropriate first aid is critical in mitigating the effects of an exposure. [14]

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing all contaminated clothing and shoes. [15] Seek immediate medical attention. [16] Given the fluorinated nature of the compound, there is a potential for it to hydrolyze into hydrofluoric acid (HF) upon contact with moisture, which can cause deep tissue damage. [17] While specific guidance for this compound is not available, protocols for HF exposure often involve the application of 2.5% calcium gluconate gel after initial flushing; this should be considered in consultation with medical professionals. [11][17] * Eye Contact: Immediately flush eyes with a gentle but steady stream of water for at least 15 minutes, holding the eyelids open to ensure complete rinsing of the eye and lid surfaces. [15] Remove contact lenses if present and easy to do. [15] Seek immediate medical attention from an ophthalmologist. * Inhalation: Move the affected person to fresh air at once. [15] If the person is not breathing, begin artificial respiration (if trained to do so). If breathing is difficult,

administer oxygen. Seek immediate medical attention. [15]* Ingestion: DO NOT induce vomiting. [14]If the person is conscious, rinse their mouth thoroughly with water and have them drink plenty of water. [15]Never give anything by mouth to an unconscious person. [14]Seek immediate medical attention. [14]

Waste Disposal

All waste materials contaminated with **3-Fluoro-5-(trifluoromethyl)benzylamine** must be handled as hazardous waste.

- Containment: Collect all chemical residues and contaminated materials (e.g., absorbent pads, gloves, disposable lab coats) in a dedicated, leak-proof, and properly labeled hazardous waste container. [9]2. Labeling: The waste container must be clearly labeled with "Hazardous Waste" and the full chemical name.
- Disposal: Arrange for pickup and disposal through your institution's certified hazardous waste management program. Do not dispose of this chemical down the drain or in regular trash. [14][15]

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